3-Ethyl-2-hydroxybenzaldehyde: Technical Safety & Handling Protocol

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Compound of Interest

Compound Name:	*3-Ethyl-2-hydroxybenzaldehyde*
CAS No.:	*73289-91-5*
Cat. No.:	*B2925981*

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Part 1: Executive Summary & Technical Context

3-Ethyl-2-hydroxybenzaldehyde (CAS: 73289-91-5), also known as 3-Ethylsalicylaldehyde, is a critical aromatic building block used primarily in the synthesis of Schiff base ligands, thiosemicarbazone pharmaceuticals, and functionalized metal complexes.[1] Unlike its solid congeners (e.g., salicylic acid), this compound typically presents as a colorless to pale yellow liquid or low-melting solid at room temperature, necessitating specific liquid-handling protocols.

Operational Criticality: The primary handling challenge is its sensitivity to oxidation. Like many ortho-substituted benzaldehydes, it is prone to autoxidation upon exposure to atmospheric oxygen, converting to the corresponding benzoic acid (3-ethyl-2-hydroxybenzoic acid). This degradation compromises stoichiometric precision in sensitive condensation reactions (e.g., imine formation). Therefore, this guide prioritizes inert atmosphere techniques and exposure control.

Part 2: Physicochemical Profile & GHS Classification

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Table 1: Critical Physicochemical Properties

Property	Value / Description	Relevance to Handling
CAS Number	73289-91-5	Unique Identifier for inventory/SDS retrieval.
Molecular Formula	$C_9H_{10}O_2$	MW: 150.17 g/mol .[1][2][3]
Physical State	Liquid (at STP)	Requires syringe/septum transfer techniques.
Appearance	Colorless to pale yellow	Darkening indicates oxidation/decomposition.
Solubility	Soluble in MeOH, DCM, DMSO	Compatible with standard organic workups.
Odor	Almond-like / Phenolic	Olfactory fatigue possible; do not rely on smell for detection.

Table 2: GHS Hazard Identification

Based on structural analogs and available safety data.

Hazard Class	Category	Hazard Statement	Code
Skin Corrosion/Irritation	Category 2	Causes skin irritation.	H315
Serious Eye Damage	Category 2A	Causes serious eye irritation.	H319
STOT - Single Exposure	Category 3	May cause respiratory irritation.	H335
Flammable Liquids	Category 4	Combustible liquid (implied).	H227

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Part 3: Engineering Controls & Personal Protective Equipment (PPE)

Hierarchy of Controls

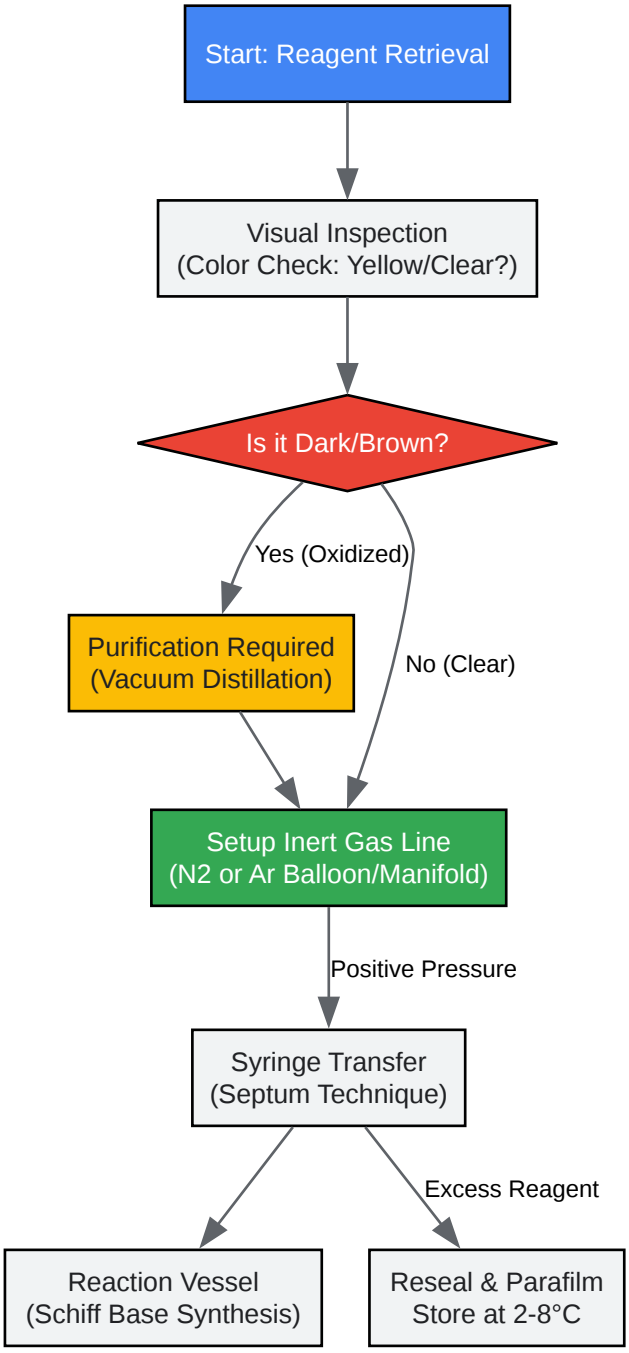
- Elimination/Substitution: Not applicable for specific synthesis requirements.
- Engineering:
  - Primary: Chemical Fume Hood (Face velocity: 0.5 m/s).
  - Secondary: Schlenk line or Nitrogen/Argon manifold for inert transfer.
- Administrative: Restrict access to trained personnel; store under inert gas.
- PPE:
  - Gloves: Nitrile (0.11 mm) for splash protection. Laminate film (Silver Shield) for prolonged immersion.
  - Eye Protection: Chemical splash goggles (ANSI Z87.1).
  - Respiratory: If fume hood is unavailable (not recommended), use a half-mask respirator with organic vapor cartridges (NIOSH OV).

Part 4: Safe Handling & Synthesis Workflow

The "Inert-First" Protocol To maintain purity (>98%) and safety, **3-Ethyl-2-hydroxybenzaldehyde** should never be poured directly from the bottle into an open flask. The following workflow utilizes positive pressure techniques to prevent oxidation and exposure.

Graphviz Diagram: Inert Handling Workflow

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Caption: Decision logic for handling air-sensitive salicylaldehyde derivatives to ensure stoichiometric accuracy.

Detailed Protocol Steps:

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- Preparation: Secure the reagent bottle with a clamp. Insert a needle connected to an inert gas source (N_2/Ar) into the septum (or create a temporary septum cap) to establish positive pressure.
- Transfer: Using a dry, gas-purged glass syringe, withdraw the required volume. The positive pressure will assist the draw and prevent air backfill.
- Dispensing: Inject the reagent directly into the reaction solvent (e.g., ethanol/methanol) which should also be pre-degassed if the downstream reaction is highly sensitive.
- Quenching: If used in excess, quench unreacted aldehyde with a mild amine or bisulfite solution before disposal.

Part 5: Emergency Response & Storage

Storage Requirements

- Temperature: 2–8°C (Refrigerate).
- Atmosphere: Store under Nitrogen or Argon.
- Container: Amber glass to prevent photodegradation; tightly sealed with Parafilm to prevent oxygen ingress.

Spill Response

- Small Spill (<10 mL): Absorb with vermiculite or dry sand. Place in a sealed container labeled "Aldehyde Waste." Clean surface with soap and water to remove oily residue.
- Large Spill: Evacuate the area. Personnel wearing SCBA should contain the spill. Do not allow to enter drains (toxic to aquatic life).

First Aid

- Eye Contact:IMMEDIATE rinse with tepid water for 15 minutes, lifting eyelids. The aldehyde group is a potent irritant. Seek medical attention.
- Skin Contact: Wash with polyethylene glycol 400 (if available) or copious soap and water. Remove contaminated clothing.[4]

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Part 6: References

- National Center for Biotechnology Information (2025).PubChem Compound Summary for CID 10125073, **3-Ethyl-2-hydroxybenzaldehyde**. Retrieved from [Link]

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Sources

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